

A Comparative Guide to the Synthetic Routes of Azepan-4-one

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Compound of Interest

Compound Name: Azepan-4-one

Cat. No.: B024970

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For researchers, scientists, and professionals in drug development, the synthesis of **azepan-4-one**, a key heterocyclic scaffold, is of significant interest. This guide provides a comparative analysis of two prominent synthetic routes to N-protected **azepan-4-one**: the Dieckmann Condensation and the Ring Expansion of a Piperidinone Precursor. The comparison includes detailed experimental protocols, a quantitative data summary, and visual representations of the synthetic pathways.

The azepane ring system is a prevalent structural motif in a wide array of biologically active compounds and natural products. Consequently, efficient and scalable methods for the synthesis of functionalized azepanes, such as **azepan-4-one**, are crucial for the advancement of medicinal chemistry and drug discovery programs. This guide focuses on two classical yet effective strategies for the preparation of a protected form of **azepan-4-one**, specifically the N-Boc derivative, which is amenable to further functionalization.

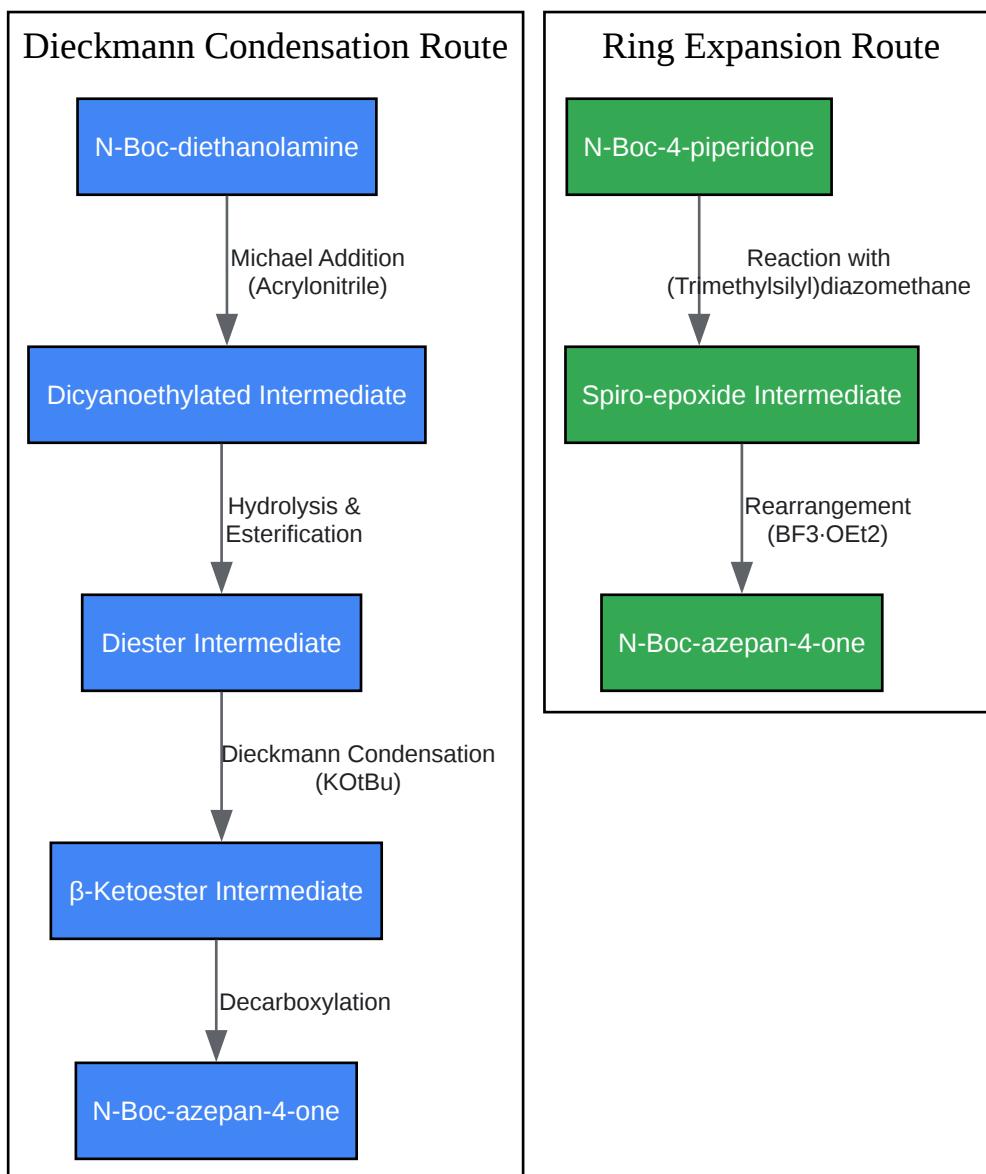
Comparison of Synthetic Routes

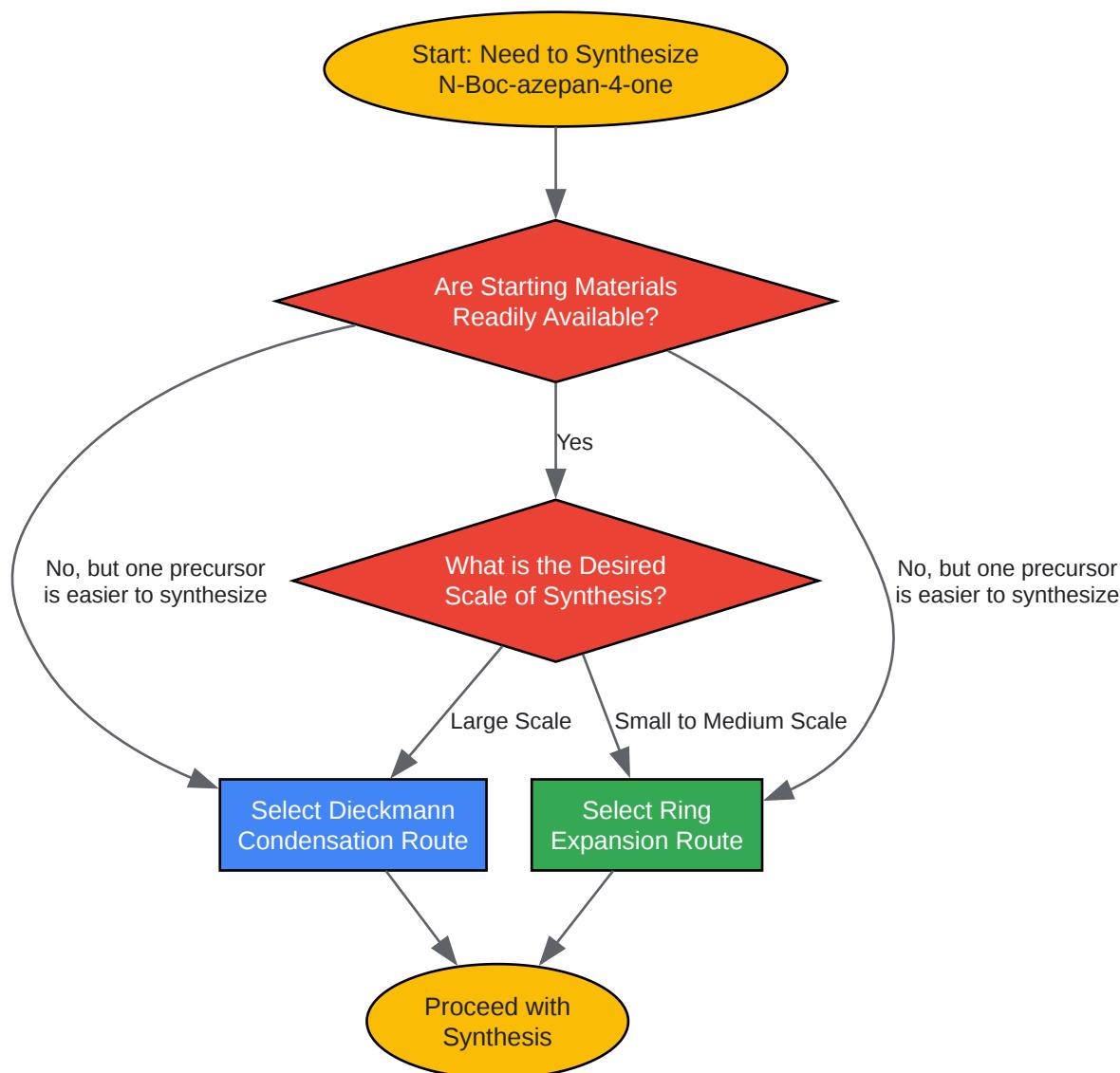
The selection of a synthetic route to **azepan-4-one** is often dictated by factors such as the availability of starting materials, desired scale of the reaction, and tolerance to various reaction conditions. Below is a summary of the key quantitative data for the Dieckmann Condensation and a Ring Expansion approach.

Parameter	Dieckmann Condensation	Ring Expansion of N-Boc-4-piperidone
Starting Material	N-Boc-diethanolamine	N-Boc-4-piperidone
Key Transformation	Intramolecular cyclization of a diester	Tiffeneau-Demjanov type ring expansion
Overall Yield	~60-70%	~55-65%
Number of Steps	4	3
Key Reagents	Acrylonitrile, Potassium tert-butoxide	(Trimethylsilyl)diazomethane, Boron trifluoride etherate
Protecting Group	Boc (tert-butyloxycarbonyl)	Boc (tert-butyloxycarbonyl)

Synthetic Pathway Overviews

The two synthetic strategies employ fundamentally different approaches to construct the seven-membered azepane ring. The Dieckmann condensation builds the ring through an intramolecular cyclization of a linear precursor, while the ring expansion method starts with a pre-existing six-membered ring and enlarges it.





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